

Guanoclor Synthesis: A Detailed Protocol for Laboratory Application

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Compound of Interest

Compound Name: *Guanoclor*

Cat. No.: *B1672431*

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Abstract

This document provides a comprehensive guide for the laboratory synthesis of **Guanoclor**, an antihypertensive agent. The protocol is based on established synthetic routes, offering detailed methodologies for the preparation of this aminoguanidine derivative. This guide includes a summary of necessary reagents and their properties, a step-by-step experimental procedure, and diagrams illustrating the synthetic workflow and the compound's putative signaling pathway. All quantitative data is presented in a clear, tabular format for ease of reference. This protocol is intended for use by qualified researchers and scientists in a controlled laboratory setting.

Introduction

Guanoclor, with the IUPAC name 2-[[2-(2,6-Dichlorophenoxy)ethyl]amino]guanidine, is a sympatholytic and antihypertensive drug. Its synthesis involves a two-step process commencing from β -(2,6-dichlorophenoxy)ethyl bromide. This document outlines the detailed experimental procedure for its preparation, ensuring a reproducible and efficient synthesis for research and development purposes.

Chemical Data and Reagents

A summary of the key chemical compounds involved in the synthesis of **Guanoclor** is provided below.

Compound Name	IUPAC Name	Molecular Formula	Molar Mass (g/mol)	Key Role
β -(2,6-dichlorophenoxy) ethyl bromide	1-(2-bromoethoxy)-2,6-dichlorobenzene	C ₈ H ₇ BrCl ₂ O	273.95	Starting Material
Hydrazine hydrate	Hydrazine monohydrate	H ₆ N ₂ O	50.06	Reagent
1-(2-(2,6-dichlorophenoxy) ethyl)hydrazine	1-(2-(2,6-dichlorophenoxy) ethyl)hydrazine	C ₈ H ₁₀ Cl ₂ N ₂ O	221.09	Intermediate
S-Methylisothiouraea sulfate	2-methyl-2-thiopseudourea;sulfuric acid	C ₂ H ₈ N ₂ S ₂ SO ₄	216.30	Reagent
Guanoclor	2-[[2-(2,6-Dichlorophenoxy)ethyl]amino}guanidine	C ₉ H ₁₂ Cl ₂ N ₄ O	263.12	Final Product

Experimental Protocol

The synthesis of **Guanoclor** is performed in two main stages:

Step 1: Synthesis of 1-(2-(2,6-dichlorophenoxy)ethyl)hydrazine

This step involves the reaction of β -(2,6-dichlorophenoxy)ethyl bromide with hydrazine hydrate.

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve β -(2,6-dichlorophenoxy)ethyl bromide in a suitable solvent such as ethanol.

- Add an excess of hydrazine hydrate to the solution. A molar ratio of 1:10 (bromide to hydrazine hydrate) is recommended to favor the formation of the monosubstituted product.
- Heat the reaction mixture to reflux and maintain this temperature for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess hydrazine hydrate and ethanol under reduced pressure.
- The resulting residue, which contains the desired 1-(2-(2,6-dichlorophenoxy)ethyl)hydrazine, can be purified by vacuum distillation or column chromatography.

Step 2: Synthesis of **Guanoclor**

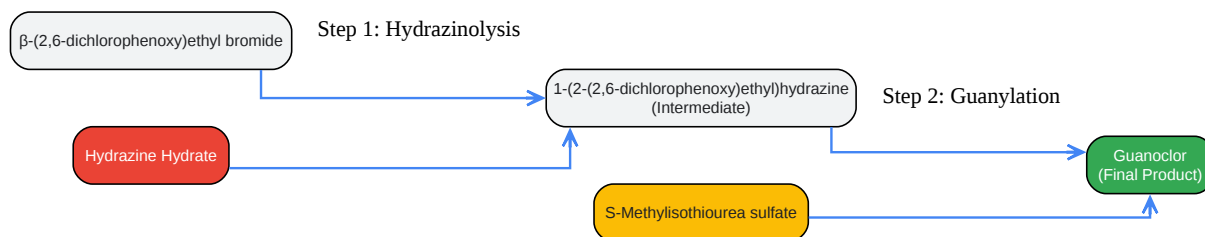
This final step involves the reaction of the hydrazine intermediate with S-methylisothiurea sulfate to form the guanidine group.

Procedure:

- Dissolve the purified 1-(2-(2,6-dichlorophenoxy)ethyl)hydrazine in an appropriate solvent, such as water or a lower alcohol (e.g., ethanol).
- Add an aqueous solution of S-methylisothiurea sulfate to the reaction mixture. A slight molar excess of the S-methylisothiurea sulfate is typically used.
- Heat the mixture to reflux for several hours. Monitor the reaction by TLC.
- Upon completion, cool the reaction mixture.
- The crude **Guanoclor** may precipitate from the solution upon cooling or after partial removal of the solvent.
- The product can be isolated by filtration and purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **Guanoclor**.

Visualizing the Process

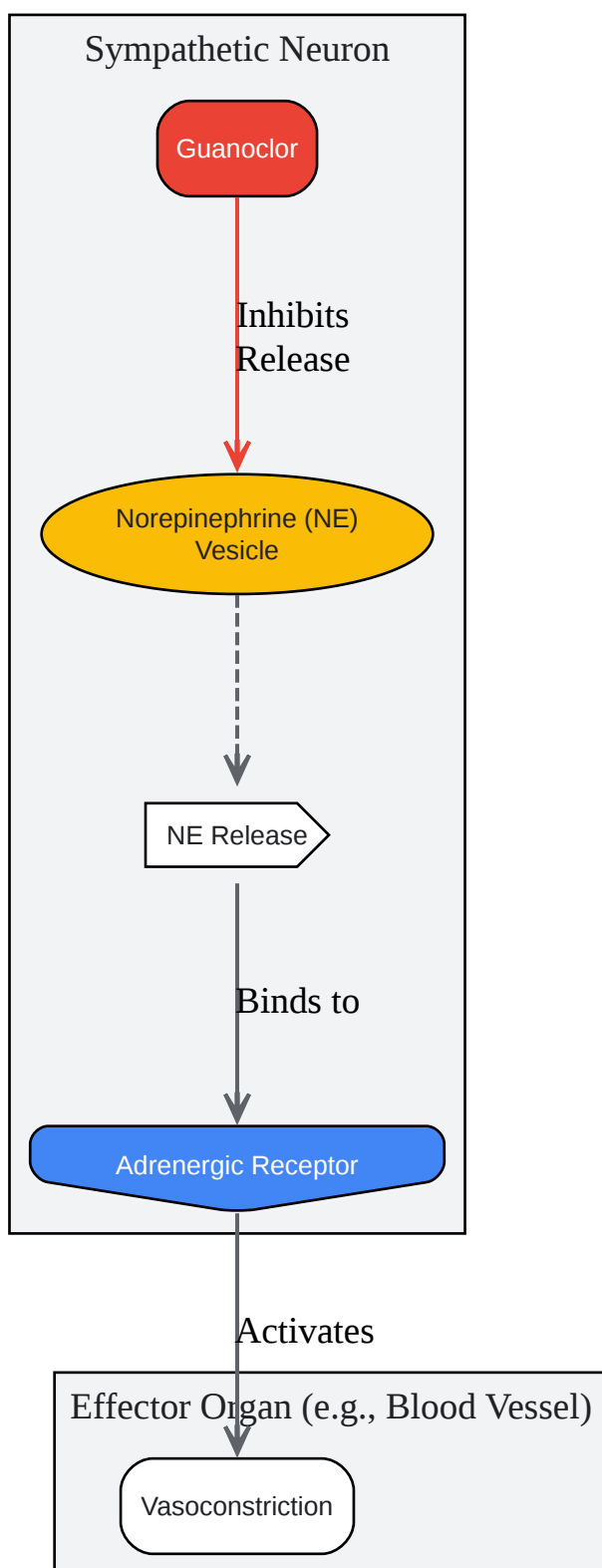
Guanoclor Synthesis Workflow



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Caption: A diagram illustrating the two-step synthesis of **Guanoclor**.

Proposed Signaling Pathway of **Guanoclor**



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